

Application Notes and Protocols: Sonogashira Homocoupling of 4-Bromophenylacetylene

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Compound of Interest

Compound Name: 4-Bromophenylacetylene

Cat. No.: B014332

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Introduction

The Sonogashira coupling is a powerful and versatile cross-coupling reaction in organic synthesis used to form carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.[1] This reaction is catalyzed by a palladium complex and typically requires a copper(I) co-catalyst and an amine base.[2][3] The Sonogashira reaction is widely employed in the synthesis of natural products, pharmaceuticals, and advanced materials due to its mild reaction conditions and tolerance of a wide range of functional groups.[1]

This application note provides a detailed, step-by-step protocol for the Sonogashira homocoupling of **4-bromophenylacetylene** to synthesize 1,4-bis(4-bromophenyl)buta-1,3-diyne. This symmetrical diyne serves as a valuable building block in the construction of more complex conjugated systems relevant to materials science and medicinal chemistry. The protocol described herein is adapted from a general method for the palladium-catalyzed homocoupling of terminal alkynes.[4]

Materials and Reagents

Reagent/Material	Grade	Supplier	Cat. No.
4-Bromophenylacetylene	≥98%	Sigma-Aldrich	524471
Palladium(II) acetate (Pd(OAc) ₂)	99.98% trace metals basis	Sigma-Aldrich	520734
Copper(I) iodide (CuI)	99.999% trace metals basis	Sigma-Aldrich	205540
1,4-Diazabicyclo[2.2.2]octane (DABCO)	≥99%	Sigma-Aldrich	D27802
Acetonitrile (MeCN)	Anhydrous, 99.8%	Sigma-Aldrich	271004
Hexane	ACS reagent, ≥98.5%	Fisher Scientific	H292
Ethyl acetate	ACS reagent, ≥99.5%	Fisher Scientific	E145
Silica gel	230-400 mesh, 60 Å	Sigma-Aldrich	236833
Round-bottom flask (50 mL)	-	VWR	-
Magnetic stirrer and stir bar	-	VWR	-
Thin-layer chromatography (TLC) plates	Silica gel 60 F ₂₅₄	MilliporeSigma	105554

Experimental Protocol

This protocol details the Sonogashira homocoupling of **4-bromophenylacetylene** to yield 1,4-bis(4-bromophenyl)buta-1,3-diyne.

Reaction Setup

- To a 50 mL round-bottom flask containing a magnetic stir bar, add **4-bromophenylacetylene** (1.0 mmol, 181.03 mg).
- Add palladium(II) acetate (0.02 mmol, 4.5 mg, 2.0 mol%).
- Add copper(I) iodide (0.02 mmol, 3.8 mg, 2.0 mol%).
- Add 1,4-diazabicyclo[2.2.2]octane (DABCO) (3.0 mmol, 336.5 mg, 3.0 equiv).
- Add 5 mL of acetonitrile to the flask.

Reaction Execution

- Stir the reaction mixture vigorously at room temperature under an air atmosphere.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) using a mixture of hexane and ethyl acetate as the eluent. The reaction is typically complete within 2-4 hours, as indicated by the consumption of the starting material.

Work-up and Purification

- Upon completion of the reaction, concentrate the mixture under reduced pressure to remove the solvent.
- The resulting residue is then purified by flash column chromatography on silica gel.
- Elute the column with a gradient of hexane and ethyl acetate (e.g., starting with 100% hexane and gradually increasing the polarity) to isolate the desired product, 1,4-bis(4-bromophenyl)buta-1,3-diyne.^{[5][6]}
- Combine the fractions containing the pure product and evaporate the solvent to yield the final product as a solid.

Data Presentation

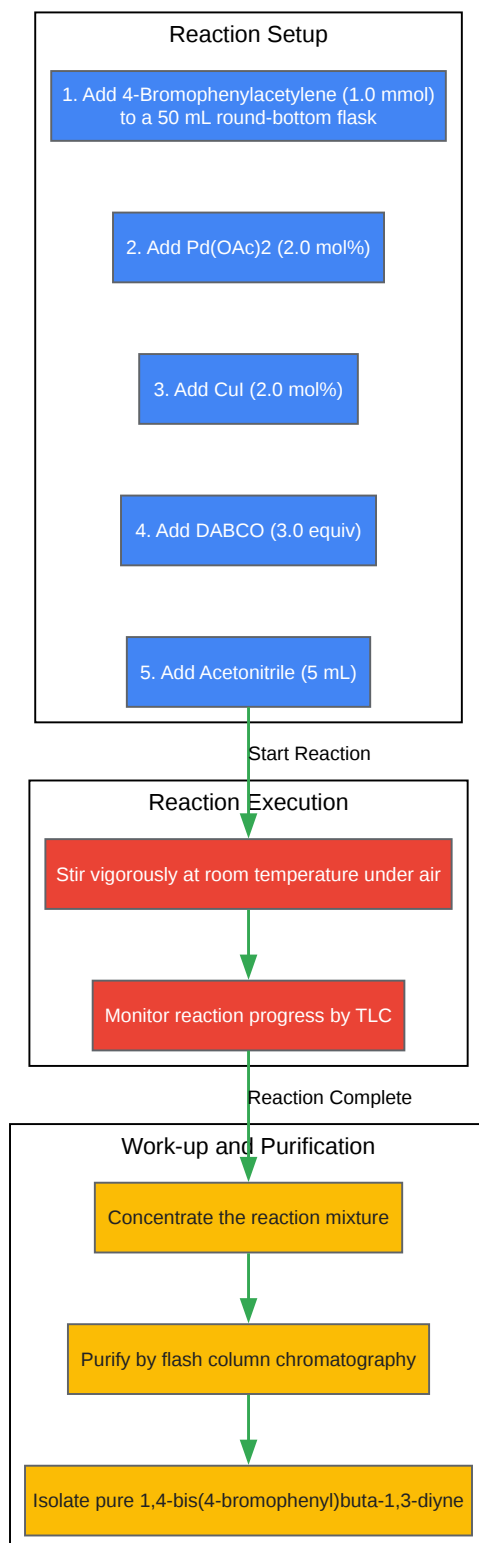
Physicochemical Properties of Reactant and Product

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
4-Bromophenylacetone	C ₈ H ₅ Br	181.03	64-67	Off-white solid
1,4-Bis(4-bromophenyl)but-1,3-diyne	C ₁₆ H ₈ Br ₂	360.05	265 (decomposes)	Yellow crystalline powder[7]

Visualizations

Experimental Workflow

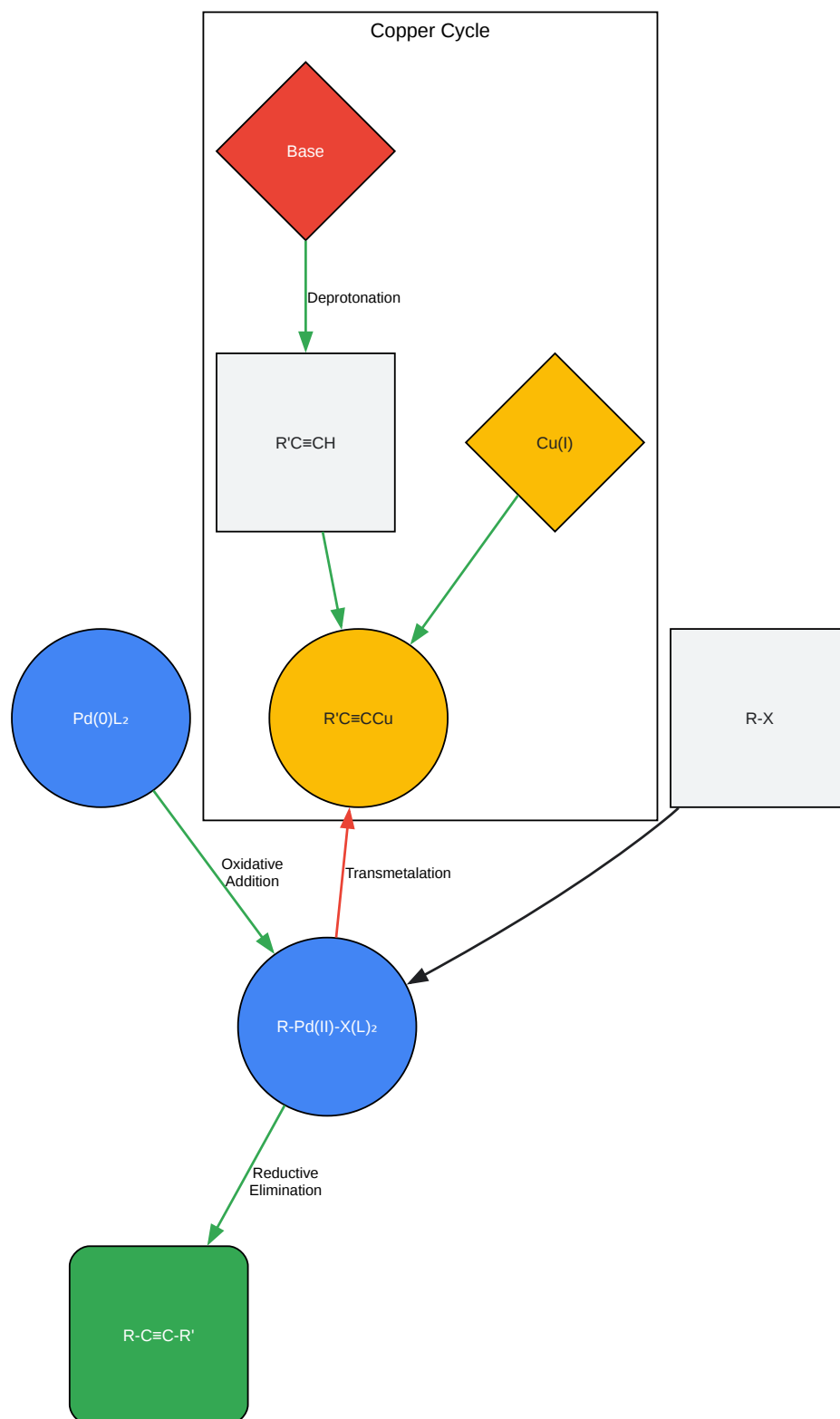
Experimental Workflow for Sonogashira Homocoupling

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Caption: A flowchart illustrating the step-by-step experimental workflow for the Sonogashira homocoupling of **4-bromophenylacetylene**.

Catalytic Cycle of Sonogashira Coupling

Simplified Catalytic Cycle for Sonogashira Coupling

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Caption: A simplified diagram of the palladium and copper catalytic cycles in the Sonogashira reaction.

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